

# Physical and Chemical Properties of Carebastine

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Carebastine

CAS No.: 90729-42-3

Cat. No.: S592739

Get Quote

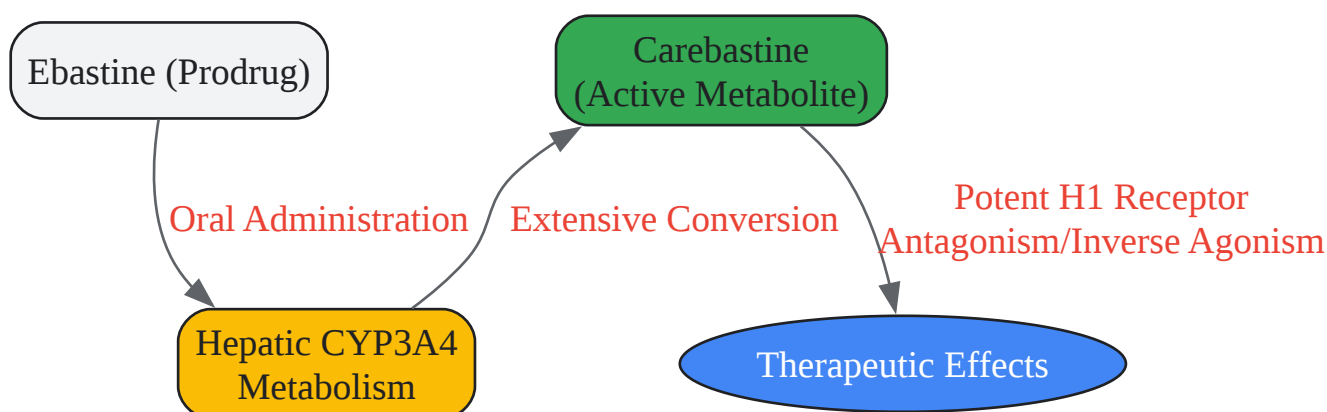
The table below summarizes key technical data for the research compound **Carebastine**:

| Property          | Value/Description  |
|-------------------|--|
| CAS Number        | 90729-42-3 [1] [2] [3]   |
| Molecular Formula | C <sub>32</sub> H <sub>37</sub> NO <sub>4</sub> [1] [2] [3]                        |
| Molecular Weight  | 499.64 g/mol [1] [2] [3]   |
| Melting Point     | 178-180°C [1] [2]  |
| Appearance        | White to light yellow crystalline solid [1] [2] [4]                                |
| Storage Condition | -20°C Freezer [1] [2] [4]  |
| Solubility        | Soluble in DMF (25 mg/ml); sparingly soluble in DMSO and Ethanol (2 mg/ml) [1] [2] |
| pKa               | 4.16 ± 0.10 (Predicted) [1] [2]  |

## Pharmacological Role and Synthesis

**Mode of Action and Significance** **Carebastine** is not a prodrug itself but is the **active carboxylic acid metabolite** of Ebastine [3] [5] [6]. After oral administration, Ebastine is rapidly and extensively metabolized in the liver, primarily by the cytochrome P450 3A4 (CYP3A4) enzyme, into **Carebastine** [6] [7]. This active metabolite is responsible for the vast majority of Ebastine's therapeutic H1 receptor antagonism (inverse agonism) effects [8] [6]. As a second-generation antihistamine metabolite, **Carebastine** is designed to be hydrophilic, which limits its penetration of the blood-brain barrier, resulting in effective peripheral action with minimal sedative side effects [6].

The following diagram illustrates the metabolic relationship and key attributes of **Carebastine**:



[Click to download full resolution via product page](#)

**Synthesis and Patented Processes** The synthesis of **Carebastine** is documented in several patents. One common synthetic route involves a multi-step process starting from key intermediates like 4-(diphenylmethoxy)piperidine and an ester derivative of a phenylbutanoyl precursor [9] [5]. The final step typically involves the **hydrolysis of an ester intermediate** to yield the active carboxylic acid compound, **Carebastine** [5]. Alternative, biotechnological methods for preparation using microorganisms of the genus *Cunninghamella* have also been described [10].

## Research-Use Specifications

For experimental reproducibility, note that **Carebastine** should be stored at **-20°C** [1] [2] [4]. Solubility can be a practical challenge; DMF is a good solvent for preparing stock solutions, while solutions in DMSO or

ethanol are more limited [1] [2].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Carebastine | 90729-42-3 [amp.chemicalbook.com]
2. Carebastine CAS#: 90729-42-3 [chemicalbook.com]
3. Carebastine | CAS 90729-42-3 [scbt.com]
4. Carebastine - Potent Histamine H1 Receptor Antagonist [apexbt.com]
5. CAREBASTINE - New Drug Approvals [newdrugapprovals.org]
6. Carebastine - an overview | ScienceDirect Topics [sciencedirect.com]
7. Ebastine [en.wikipedia.org]
8. Ebastine in the light of CONGA recommendations for the ... [pmc.ncbi.nlm.nih.gov]
9. US8067604B2 - Process for production of carebastine [patents.google.com]
10. IE913749A1 - Process for the preparation of carebastine [patents.google.com]

To cite this document: Smolecule. [Physical and Chemical Properties of Carebastine]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b592739#carebastine-melting-point-178-180c>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)